

Application Notes and Protocols for ST-539 in Primary Neurons

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Compound of Interest

Compound Name: ST-539

Cat. No.: B15606906

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Introduction

ST-539 is a potent and selective inhibitor of the deubiquitinase USP30, an enzyme localized to the outer mitochondrial membrane that acts as a negative regulator of mitophagy.^{[1][2]} By inhibiting USP30, **ST-539** promotes the ubiquitination of mitochondrial outer membrane proteins, facilitating the clearance of damaged mitochondria through the PINK1/Parkin-mediated mitophagy pathway.^{[2][3]} This mechanism holds significant therapeutic potential for neurodegenerative diseases characterized by mitochondrial dysfunction and neuronal apoptosis.^{[1][2]} These application notes provide detailed protocols for the in vitro use of **ST-539** in primary neuron cultures to investigate its neuroprotective effects.

Data Presentation

The following tables summarize quantitative data from studies investigating the effects of USP30 inhibition in primary neurons. While a direct study using **ST-539** in primary neurons was not identified, data from a study using a structurally similar and potent USP30 inhibitor, MF094, is presented to provide a reference for expected outcomes.

Table 1: Dose-Dependent Effect of USP30 Inhibitor MF094 on Primary Neuron Viability after Hemoglobin (Hb) Stimulation^[1]

MF094 Concentration (nM)	Neuronal Viability (%)
0	45.3 ± 2.5
100	52.1 ± 3.1
140	58.7 ± 2.9
180	64.5 ± 3.7
220	61.3 ± 3.3
260	59.8 ± 3.5

Data are presented as mean ± SD (n=4). Neurons were treated with various concentrations of MF094 for 24 hours following stimulation with hemoglobin to induce injury.

Table 2: Time-Dependent Effect of MF094 (180 nM) on Primary Neuron Viability after Hemoglobin (Hb) Stimulation[1]

Time (hours)	Neuronal Viability (%)
0	100.0 ± 0.0
6	85.2 ± 4.1
12	71.5 ± 3.8
24	64.5 ± 3.7
48	55.9 ± 3.2
72	48.7 ± 2.9

Data are presented as mean ± SD (n=6). Neurons were treated with 180 nM MF094 for the indicated durations following hemoglobin stimulation.

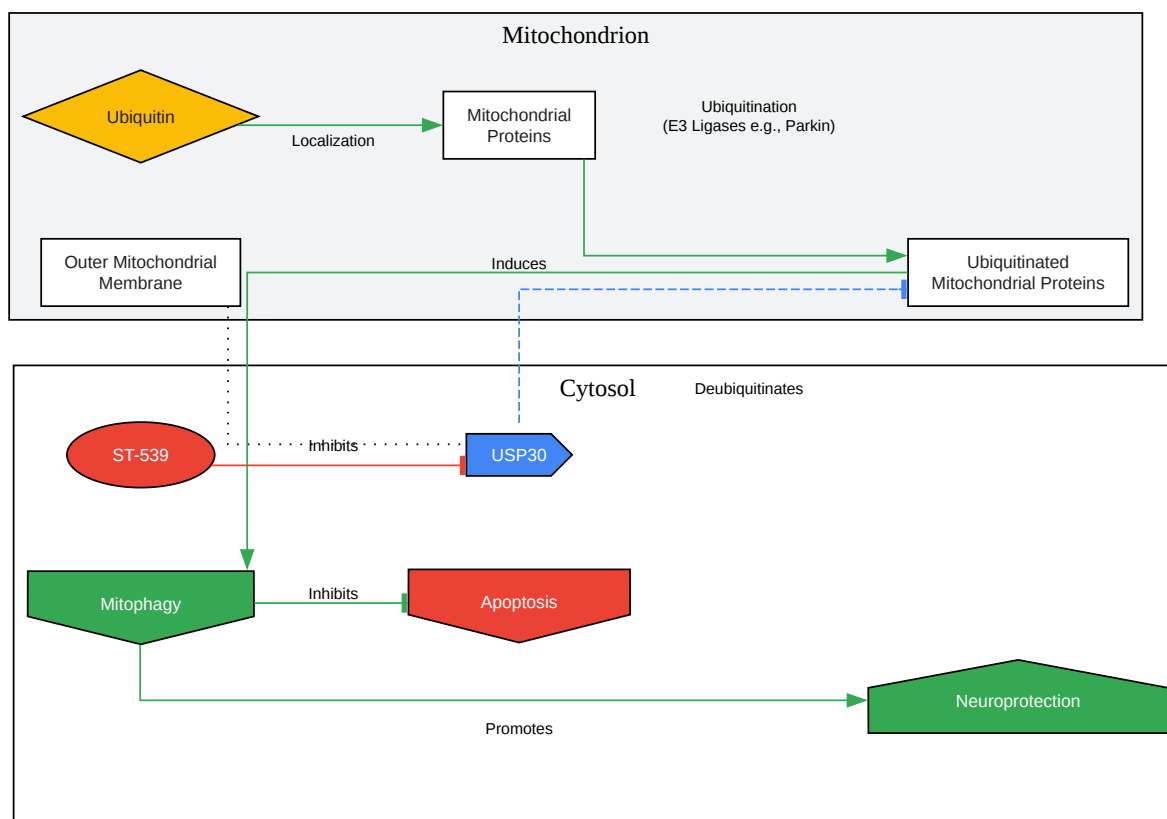
Table 3: Effect of MF094 on Mitochondrial Parameters in Primary Neurons after Hemoglobin (Hb) Stimulation[1]

Treatment Group	Relative ROS Levels (Fluorescence Intensity)	Mitochondrial Membrane Potential (Fluorescence Intensity)
Control	1.00 ± 0.05	1.00 ± 0.08
Hb-stimulated	2.85 ± 0.15	0.42 ± 0.04
MF094-treated	1.35 ± 0.11	0.85 ± 0.07

Data are presented as mean ± SD (n=3). Neurons were treated with 180 nM MF094 following hemoglobin stimulation.

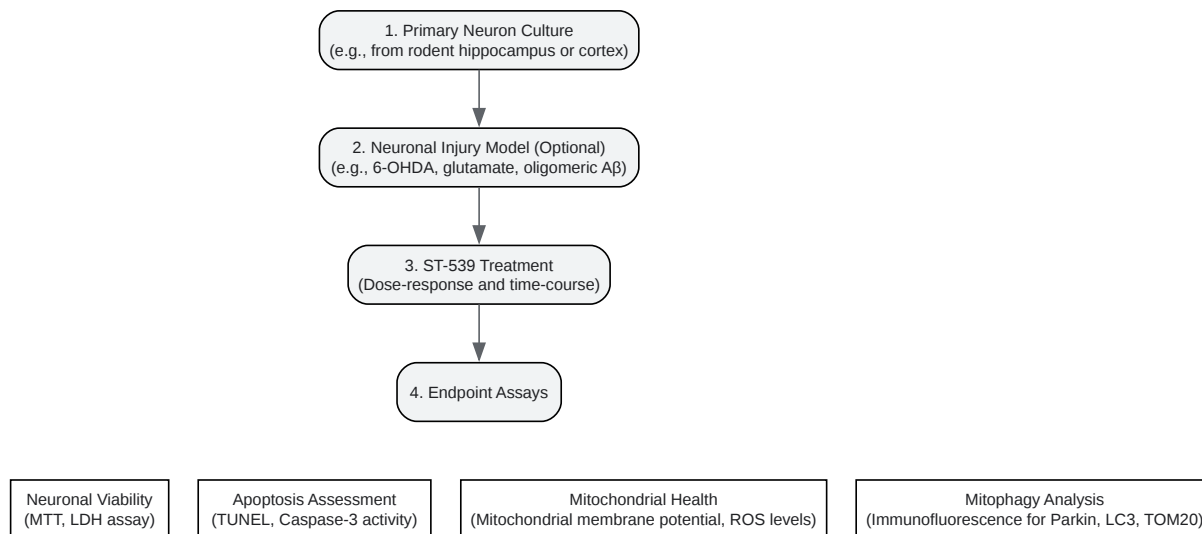
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the mechanism of action of **ST-539** and a general workflow for its application in primary neuron cultures.



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Caption: Mechanism of action of **ST-539** in promoting neuroprotection.



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References

- 1. researchgate.net [researchgate.net]
- 2. Inhibition of USP30 Promotes Mitophagy by Regulating Ubiquitination of MFN2 by Parkin to Attenuate Early Brain Injury After SAH - PMC [pmc.ncbi.nlm.nih.gov]
- 3. biorxiv.org [biorxiv.org]
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